In-depth Technical Guide: 3-Methoxy-6-methylpicolinonitrile

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Methoxy-6-methylpicolinonitrile*
CAS No.:	*95109-36-7*
Cat. No.:	*B1590255*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties, synthesis, and spectral data for **3-Methoxy-6-methylpicolinonitrile**. While this compound is of interest within the broader class of picolinonitriles, which are significant in medicinal chemistry, specific experimental data for this particular molecule is limited in publicly accessible literature.

Core Chemical Properties

3-Methoxy-6-methylpicolinonitrile is a substituted pyridine derivative. The presence of the nitrile and methoxy functional groups, along with the methyl-substituted pyridine ring, suggests its potential as a versatile intermediate in the synthesis of more complex molecules.

Table 1: Physicochemical Properties of **3-Methoxy-6-methylpicolinonitrile**

© 2026 BenchChem. All rights reserved.

Property	Value	Source
CAS Number	95109-36-7	[1]
Molecular Formula	$C_8H_8N_2O$	[1]
Molecular Weight	148.16 g/mol	[1]
SMILES	COC1=CC=C(C)N=C1C#N	[2]
InChI	InChI=1S/C8H8N2O/c1-6-3-4-8(11-2)7(5-9)10-6/h3-4H,1-2H3	[2]
Melting Point	Data not available	
Boiling Point	Data not available	[3]
Solubility	Data not available	

Spectral Data

Detailed experimental spectral data for **3-Methoxy-6-methylpicolinonitrile** are not readily available. However, based on the chemical structure, the expected NMR signals can be predicted.

Table 2: Predicted ^{1}H and ^{13}C NMR Chemical Shifts for **3-Methoxy-6-methylpicolinonitrile**

© 2026 BenchChem. All rights reserved.

Nucleus	Predicted Chemical Shift (ppm)	Notes
^{1}H	Aromatic Protons (2H)	Expected in the aromatic region, likely showing coupling.
Methoxy Protons (3H)	Singlet.	
Methyl Protons (3H)	Singlet.	
^{13}C	Pyridine Ring Carbons (5C)	Expected in the aromatic region.
Nitrile Carbon (1C)	Characteristic shift for a nitrile carbon.	
Methoxy Carbon (1C)	Expected shift for a methoxy carbon.	
Methyl Carbon (1C)	Expected shift for a methyl carbon.	

Note: These are predicted values and may differ from experimental results. The actual chemical shifts are influenced by the solvent and other experimental conditions.[4][5][6]

Experimental Protocols

Synthesis of Substituted Picolinonitriles (General Methodologies)

While a specific, detailed experimental protocol for the synthesis of **3-Methoxy-6-methylpicolinonitrile** is not available in the reviewed literature, general methods for the synthesis of substituted picolinonitriles can be adapted. These methods often involve the construction of the pyridine ring followed by the introduction or modification of functional groups.

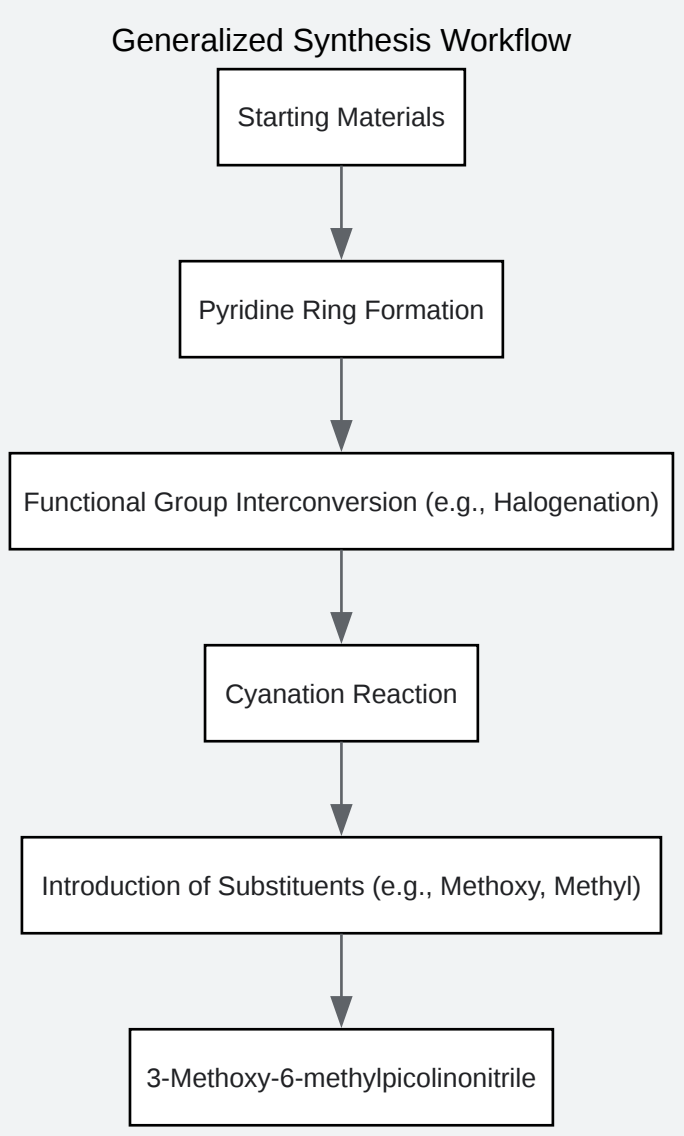
General Synthetic Approach:

A plausible synthetic route could involve the following key transformations:

© 2026 BenchChem. All rights reserved.

- Pyridine Ring Formation: Synthesis of a suitably substituted pyridine ring.
- Introduction of the Cyano Group: Cyanation of a pyridine derivative, for example, through a Sandmeyer reaction from an amino-substituted precursor or by cyanation of a halopyridine.[7]
- Introduction of the Methoxy and Methyl Groups: These groups can be introduced at various stages of the synthesis via nucleophilic substitution or other standard organic transformations.[7]

The following diagram illustrates a generalized workflow for the synthesis of a substituted picolinonitrile.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Generalized workflow for the synthesis of **3-Methoxy-6-methylpicolinonitrile**.

Purification

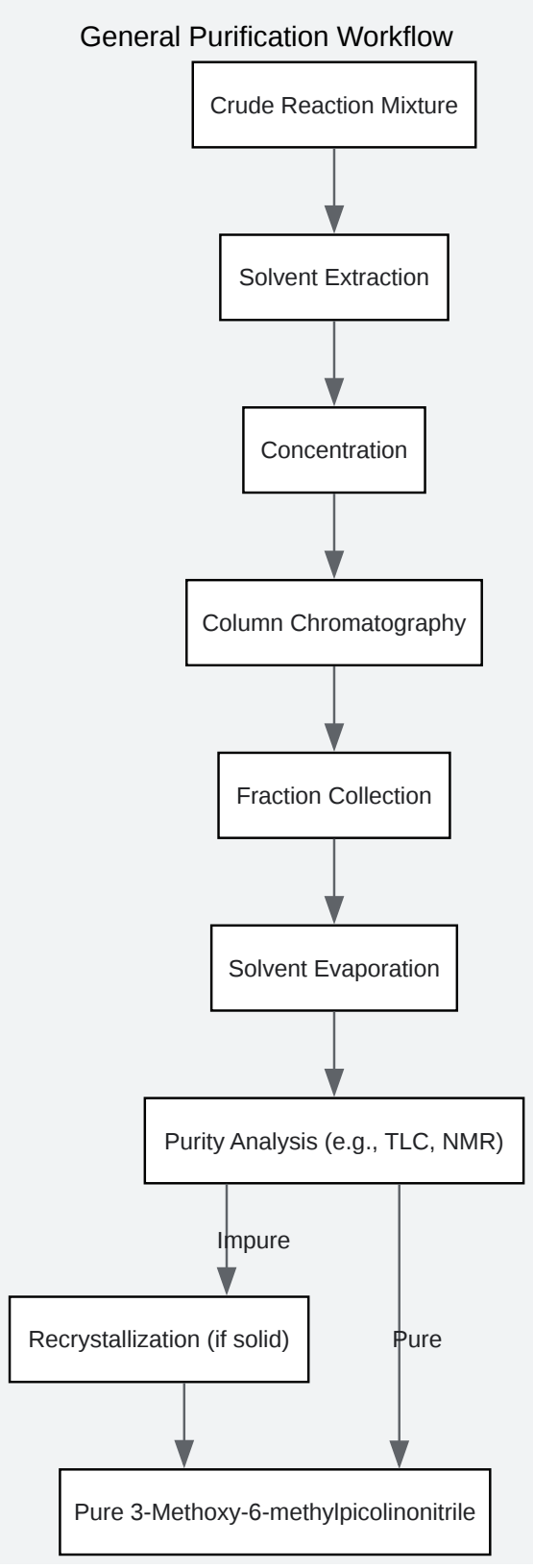
Purification of the final product would typically involve standard laboratory techniques.

General Purification Protocol:

- Extraction: The crude product would be extracted from the reaction mixture using a suitable organic solvent.
- Chromatography: Column chromatography is a common method for purifying organic compounds. For a compound like **3-Methoxy-6-methylpicolinonitrile**, silica gel would likely be a suitable stationary phase, with a mobile phase consisting of a mixture of non-polar and polar solvents (e.g., hexanes and ethyl acetate).[8]
- Recrystallization: If the product is a solid, recrystallization from an appropriate solvent system can be used to obtain a highly pure crystalline material.[9]

The following diagram outlines a general purification workflow.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for the purification of an organic compound.

© 2026 BenchChem. All rights reserved.

Biological Activity and Signaling Pathways

There is currently no specific information in the public domain regarding the biological activity, mechanism of action, or any associated signaling pathways for **3-Methoxy-6-methylpicolinonitrile**. The broader class of substituted picolinonitriles is of significant interest in medicinal chemistry due to the prevalence of the pyridine scaffold in numerous pharmaceutical agents.[7] The nitrile group is a versatile functional handle that can be converted into other functional groups, making picolinonitriles valuable intermediates in drug discovery.[7]

Given the lack of specific biological data, no signaling pathway or experimental workflow diagrams related to the biological effects of **3-Methoxy-6-methylpicolinonitrile** can be provided at this time. Further research is required to elucidate any potential biological roles of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-methoxy-6-methyl-2-Pyridinecarbonitrile suppliers & manufacturers in China [m.chemicalbook.com]
- 2. 3-methoxy-6-methylpyridine-2-carbonitrile - C8H8N2O | CSSB00009874730 [chem-space.com]
- 3. 95109-36-7|3-Methoxy-6-methylpicolinonitrile|BLD Pharm [bldpharm.com]
- 4. scs.illinois.edu [scs.illinois.edu]
- 5. ucl.ac.uk [ucl.ac.uk]
- 6. researchgate.net [researchgate.net]
- 7. 3-Methoxy-6-methylpicolinonitrile | 95109-36-7 | Benchchem [benchchem.com]
- 8. 3-Methylpicolinonitrile | 20970-75-6 [chemicalbook.com]
- 9. Organic Syntheses Procedure [orgsyn.org]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [In-depth Technical Guide: 3-Methoxy-6-methylpicolinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590255/docs#in-depth-technical-guide-3-methoxy-6-methylpicolinonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check